

fumonisin B6 isolation and NMR characterization from *Aspergillus niger*

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Compound Focus: Fumonisin B2

CAS No.: 116355-84-1

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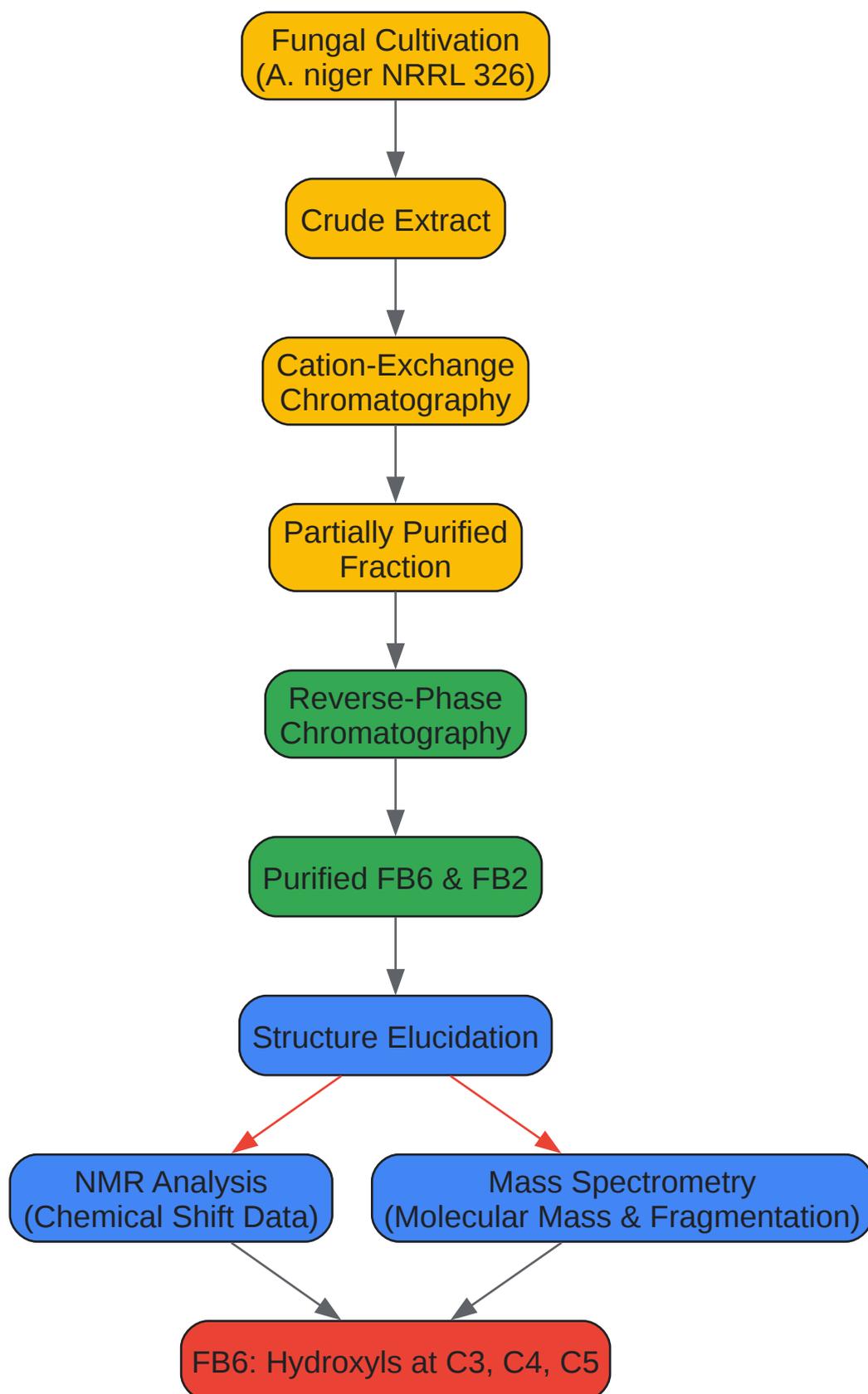
Core Experimental Findings

The following table summarizes the key information from the isolation and characterization of Fumonisin B6.

Aspect	Details from the Study
Producing Fungus	<i>Aspergillus niger</i> (strain NRRL 326) from stationary cultures [1] [2].
Isolation Method	Sequential use of cation-exchange chromatography and reverse-phase chromatography [1] [2].
Structural Elucidation	Combined analysis of Mass Spectrometric and NMR data [1] [2].
FB6 Structure	Positional isomer of FB1 and iso-FB1 with hydroxyl functions at C3, C4, and C5 [1] [2].

Detailed Experimental Workflow

The workflow below outlines the key stages for the isolation and characterization of FB6.



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Experimental workflow for FB6 isolation and characterization

Research Context and Significance

- **Co-isolation with FB2:** In the source study, FB6 was isolated alongside the more commonly known **fumonisin B2** (FB2) from the same cultures of *A. niger* [1]. The NMR data for the isolated FB2 showed very similar chemical shift values compared to an authentic FB2 standard from *Fusarium*, strongly indicating they are identical molecules [1] [2].
- **Broader Significance:** This discovery is significant because **fumonisin B2 are potent mycotoxins** [3] [4]. While *Fusarium* species are the primary producers, the finding that **Aspergillus niger** can also produce these toxins has important implications for food safety, particularly for commodities like grapes, wine, and dried fruits not traditionally associated with fumonisin risk [5] [6].

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